

What is Palmitic acid-13C2 and its chemical properties?

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Compound of Interest

Compound Name: Palmitic acid-13C2

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Palmitic Acid-13C2: A Technical Guide for Researchers

An In-depth Technical Guide for Researchers, Scientists, and Drug Development Professionals

Palmitic acid-13C2 is a stable isotope-labeled saturated fatty acid that serves as a critical tool in metabolic research. This guide provides a comprehensive overview of its chemical properties, applications, and detailed experimental protocols for its use as a metabolic tracer.

Chemical Properties

Palmitic acid-13C2 is chemically identical to palmitic acid, with the exception that two of the carbon atoms, typically at the C1 and C2 positions of the carboxyl group, are replaced with the heavy isotope of carbon, ^{13}C . This isotopic labeling allows for the tracing of palmitic acid through various metabolic pathways without altering its biological activity.

Property	Value	Reference
Chemical Formula	$C_{14}^{13}C_2H_{32}O_2$	[1]
Molecular Weight	258.41 g/mol	[2][3]
Exact Mass	258.247 g/mol	[4]
CAS Number	86683-25-2	[2][3]
Melting Point	61-64 °C	[2][4]
Boiling Point	271.5 °C at 100 mmHg	[4]
Appearance	White solid	
Synonyms	Hexadecanoic acid-1,2- $^{13}C_2$, (1,2- $^{13}C_2$)hexadecanoic acid	[2][3]

Applications in Research

The primary application of **Palmitic acid- $^{13}C_2$** is as a tracer in metabolic studies, enabling researchers to investigate:

- Metabolic Flux Analysis (MFA): Quantifying the rates of metabolic pathways involving fatty acids.[1][5]
- De Novo Lipogenesis: Studying the synthesis of new fatty acids.
- Fatty Acid Oxidation (Beta-Oxidation): Measuring the breakdown of fatty acids for energy production.
- Lipid Synthesis and Trafficking: Tracing the incorporation of palmitic acid into complex lipids such as triglycerides and phospholipids.[6]
- Drug Development: Assessing the effects of pharmaceutical compounds on lipid metabolism. [2]

Experimental Protocols

The use of **Palmitic acid-13C2** as a tracer typically involves its introduction into a biological system (cell culture, animal model, or human subject) and subsequent analysis of its incorporation into various metabolites using mass spectrometry (MS) or nuclear magnetic resonance (NMR) spectroscopy.

In Vitro Metabolic Labeling of Cultured Cells

This protocol outlines the general steps for labeling cultured cells with **Palmitic acid-13C2** to trace its metabolic fate.

Materials:

- Cultured cells
- Complete cell culture medium
- **Palmitic acid-13C2**
- Fatty acid-free Bovine Serum Albumin (BSA)
- Phosphate-Buffered Saline (PBS)
- Solvents for lipid extraction (e.g., chloroform, methanol)

Procedure:

- Cell Seeding: Seed cells in appropriate culture vessels and allow them to reach the desired confluency.[\[2\]](#)
- Preparation of Labeling Medium:
 - Prepare a stock solution of **Palmitic acid-13C2** complexed with fatty acid-free BSA.[\[6\]](#)
 - Dilute the stock solution in a serum-free or low-serum cell culture medium to the desired final concentration.
- Metabolic Labeling:
 - Remove the regular growth medium from the cells and wash once with warm PBS.[\[6\]](#)

- Add the prepared labeling medium to the cells.
- Incubate the cells for a specific period to allow for the uptake and metabolism of the labeled palmitic acid.
- Cell Harvesting and Lipid Extraction:
 - After the incubation period, place the culture plates on ice.
 - Aspirate the labeling medium and wash the cells twice with ice-cold PBS.[\[6\]](#)
 - Harvest the cells and perform lipid extraction using a suitable method, such as the Bligh-Dyer or Folch method.[\[7\]](#)

Analysis by Mass Spectrometry (MS)

Mass spectrometry is a highly sensitive technique for detecting and quantifying the incorporation of ^{13}C from **Palmitic acid- $^{13}\text{C}_2$** into downstream metabolites.

Instrumentation:

- Gas Chromatograph-Mass Spectrometer (GC-MS) or Liquid Chromatograph-Mass Spectrometer (LC-MS/MS)

Procedure:

- Sample Preparation:
 - The extracted lipids are often derivatized to increase their volatility for GC-MS analysis. A common method is the formation of fatty acid methyl esters (FAMES).[\[2\]](#)
 - For LC-MS analysis, the lipid extract may be analyzed directly after reconstitution in a suitable solvent.[\[7\]](#)
- Instrumental Analysis:
 - Inject the prepared sample into the GC-MS or LC-MS/MS system.

- The instrument separates the different lipid species, and the mass spectrometer detects the mass-to-charge ratio of the ions.
- Data Analysis:
 - The incorporation of ^{13}C will result in a mass shift in the molecules containing the labeled palmitate.
 - By comparing the abundance of the labeled and unlabeled isotopologues, the enrichment of ^{13}C in different lipid pools can be quantified.[\[2\]](#)

Analysis by Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy provides detailed structural information and can be used to determine the specific positions of ^{13}C labeling within molecules.

Instrumentation:

- High-resolution NMR spectrometer

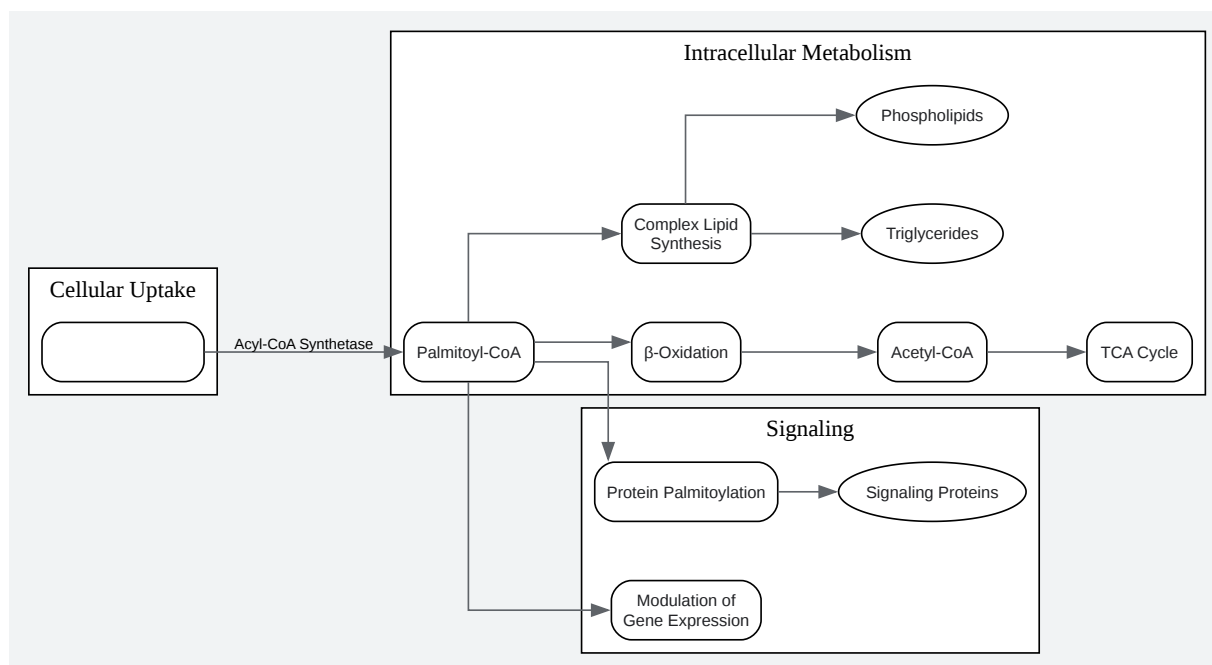
Procedure:

- Sample Preparation:
 - The extracted lipids are dissolved in a suitable deuterated solvent.[\[8\]](#)
- NMR Data Acquisition:
 - Acquire ^1H and ^{13}C NMR spectra.
 - Two-dimensional NMR experiments, such as HSQC and HMBC, can be used to confirm the structure and the position of the ^{13}C label.[\[9\]](#)[\[10\]](#)
- Data Analysis:
 - The chemical shifts and coupling patterns in the NMR spectra are analyzed to identify the labeled metabolites and determine the extent of ^{13}C incorporation.[\[9\]](#)[\[11\]](#)

Signaling Pathways and Experimental Workflows

Palmitic Acid Metabolism and Signaling

Palmitic acid is not only a key metabolite but also a signaling molecule that can influence various cellular processes. The following diagram illustrates the major metabolic pathways and signaling events involving palmitic acid.

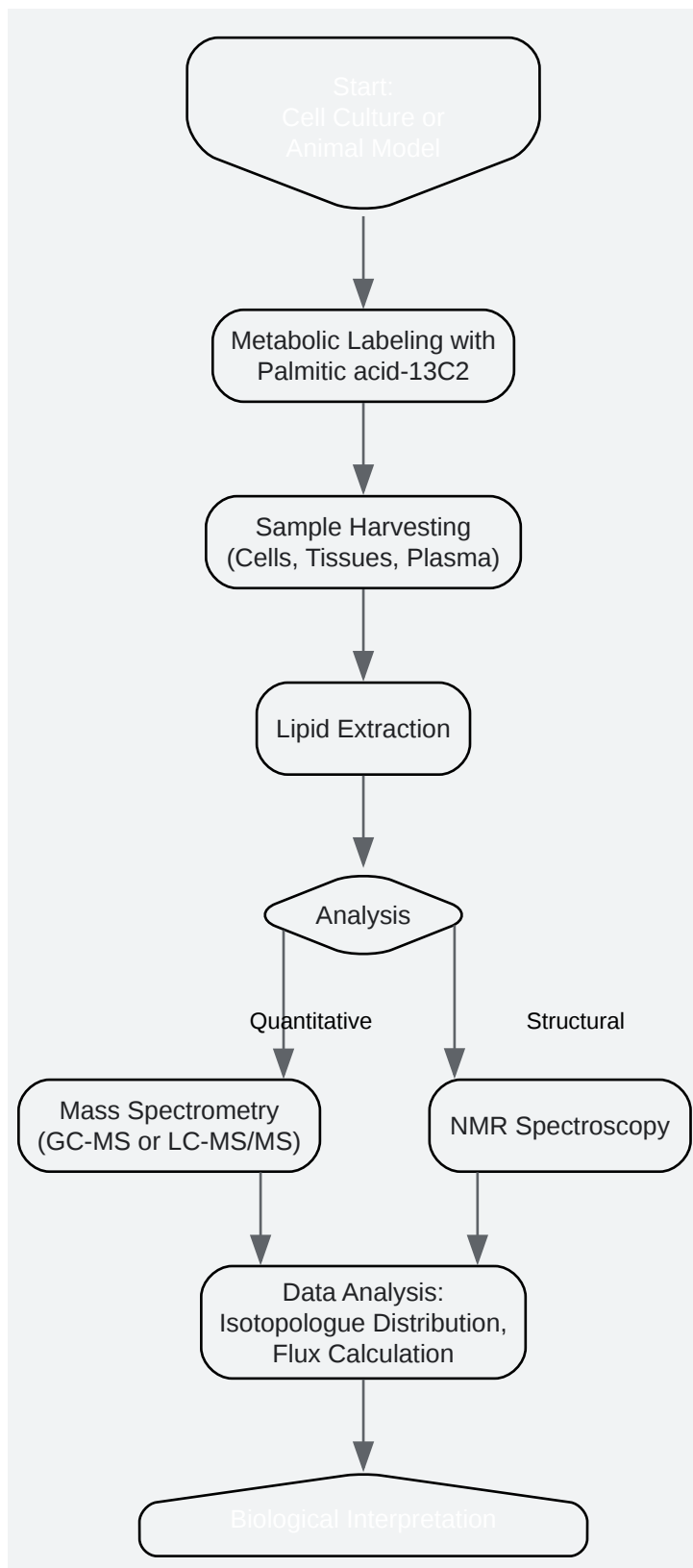


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Caption: Metabolic fate and signaling roles of **Palmitic acid-13C2**.

Experimental Workflow for Metabolic Labeling and Analysis

The following diagram outlines the typical workflow for a stable isotope tracing experiment using **Palmitic acid- $^{13}\text{C}_2$** .



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Caption: General workflow for **Palmitic acid-13C2** tracer experiments.

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